

Spiromesifen-d9: A Technical Guide to Safe Handling, Storage, and Analytical Applications

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Compound of Interest

Compound Name: Spiromesifen-d9

Cat. No.: B12371180

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling, storage, and analytical use of **Spiromesifen-d9**. The deuterated analog of the insecticide Spiromesifen, **Spiromesifen-d9**, serves as a critical internal standard for the accurate quantification of its parent compound in various matrices. This document outlines the necessary safety precautions, proper storage conditions, and detailed experimental protocols for its application in analytical methodologies.

Safety and Handling

While specific toxicity data for **Spiromesifen-d9** is not readily available, it should be handled with the same precautions as its non-deuterated counterpart, Spiromesifen. The following safety measures are based on the available safety data sheets for Spiromesifen and general best practices for handling chemical compounds in a laboratory setting.

1.1 Hazard Identification and Precautionary Measures

Spiromesifen is classified as harmful if inhaled and may cause an allergic skin reaction. It is also very toxic to aquatic life with long-lasting effects.^{[1][2]}

Table 1: Hazard Statements and Precautionary Measures for Spiromesifen

Hazard Statement	Precautionary Statement
H317: May cause an allergic skin reaction.	P261: Avoid breathing dust.[2]
P272: Contaminated work clothing must not be allowed out of the workplace.[2]	
P280: Wear protective gloves.[2]	
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	
P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.	
P363: Wash contaminated clothing before reuse.	
H332: Harmful if inhaled.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
P271: Use only outdoors or in a well-ventilated area.	
P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P312: Call a POISON CENTER/doctor if you feel unwell.	
H410: Very toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment.
P391: Collect spillage.	
P501: Dispose of contents/container to an approved waste disposal plant.	

1.2 First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Call a physician or poison control center immediately.
Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. If skin irritation or an allergic reaction occurs, seek medical attention.
Eye Contact	Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor immediately for treatment advice. Never give anything by mouth to an unconscious person.

1.3 Personal Protective Equipment (PPE)

To ensure personal safety when handling **Spiromesifen-d9**, the following personal protective equipment should be worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety glasses with side shields or goggles.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling larger quantities, a NIOSH-approved respirator for dusts and organic vapors is recommended.

Storage and Stability

Proper storage of **Spiromesifen-d9** is crucial to maintain its integrity and stability.

- Storage Temperature: Store at -20°C for long-term stability.

- Container: Keep the container tightly closed and in a dry, well-ventilated place.
- Stability: When stored correctly at -20°C, **Spiromesifen-d9** is stable for at least four years. Stock solutions prepared in acetonitrile should also be stored at -20°C under an inert atmosphere to prevent degradation.

Physical and Chemical Properties

Table 2: Physical and Chemical Properties of **Spiromesifen-d9** and Spiromesifen

Property	Spiromesifen-d9	Spiromesifen
Chemical Formula	C ₂₃ H ₂₁ D ₉ O ₄	C ₂₃ H ₃₀ O ₄
Molecular Weight	379.5 g/mol	370.5 g/mol
CAS Number	2470126-90-8	283594-90-1
Appearance	Solid	-
Purity	≥99% deuterated forms (d ₁ -d ₉)	-
Solubility	Slightly soluble in chloroform and DMSO.	Slightly soluble in Chloroform, DMSO, and Methanol.
IUPAC Name	[2-oxo-3-(2,4,6-trimethylphenyl)-1-oxaspiro[4.4]non-3-en-4-yl] 4,4,4-trideuterio-3,3-bis(trideuteriomethyl)butanoate	[2-oxo-3-(2,4,6-trimethylphenyl)-1-oxaspiro[4.4]non-3-en-4-yl] 3,3-dimethylbutanoate

Experimental Protocols

Spiromesifen-d9 is primarily utilized as an internal standard in analytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the quantification of Spiromesifen in various samples.

4.1 Synthesis and Purification

The synthesis of **Spiromesifen-d9** involves a multi-step process that includes:

- **Starting Materials:** The synthesis begins with readily available organic precursors.
- **Deuteration:** Specific chemical reactions are employed to incorporate deuterium atoms into the molecular structure.
- **Purification:** The final product is purified using techniques such as recrystallization or chromatography to isolate **Spiromesifen-d9** from by-products and unreacted starting materials.

4.2 Preparation of Standard Solutions

Accurate preparation of standard solutions is fundamental for reliable quantification.

- **Stock Solution:** Prepare a stock solution of **Spiromesifen-d9** in acetonitrile. Store this solution at -20°C under an inert atmosphere.
- **Working Standard Solutions:** Prepare working standard solutions by diluting the stock solution to the desired concentration. These solutions should contain both Spiromesifen and **Spiromesifen-d9** at appropriate concentration ratios for method validation and routine analysis.

4.3 Sample Preparation and Analysis by LC-MS/MS

The following is a general protocol for the extraction and analysis of Spiromesifen from a sample matrix using **Spiromesifen-d9** as an internal standard.

- **Extraction:**
 - Homogenize the sample (e.g., agricultural products, animal tissues).
 - Extract Spiromesifen and its metabolites using a solvent mixture such as acetonitrile/formic acid/water.
 - Spike the sample with a known amount of **Spiromesifen-d9** internal standard solution at the beginning of the extraction process.
- **Clean-up:**

- Perform a clean-up step to remove matrix interferences. This can be achieved using solid-phase extraction (SPE) with cartridges like octadecylsilanized silica gel or by dispersive solid-phase extraction (d-SPE) with sorbents such as primary secondary amine (PSA).
- LC-MS/MS Analysis:
 - Analyze the final extract using a liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
 - Chromatographic Separation: Use a suitable C18 column for separation.
 - Mass Spectrometric Detection: Employ electrospray ionization (ESI) in positive mode.

Table 3: Example LC-MS/MS Parameters for Spiromesifen and **Spiromesifen-d9**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Spiromesifen	371.3	273.0, 255.0
Spiromesifen-d9	~380.3	~282.0, ~264.0

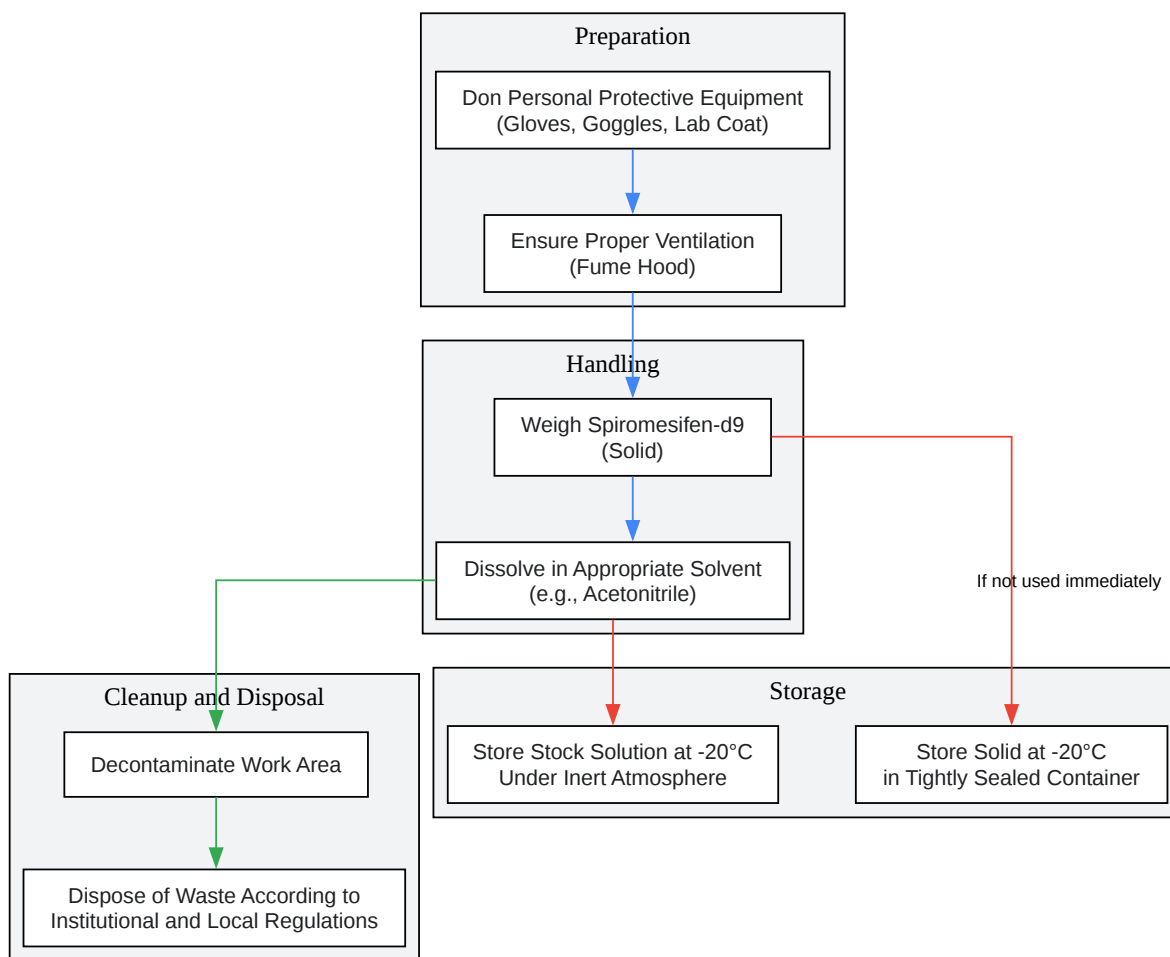
Note: The exact m/z values for **Spiromesifen-d9** will show a mass shift of approximately 9 atomic mass units compared to the non-deuterated form.

4.4 Quantification

Quantification is based on the ratio of the peak area of the analyte (Spiromesifen) to the peak area of the internal standard (**Spiromesifen-d9**). A calibration curve is constructed by plotting the peak area ratio against the concentration of the analyte in the calibration standards.

Visualizations

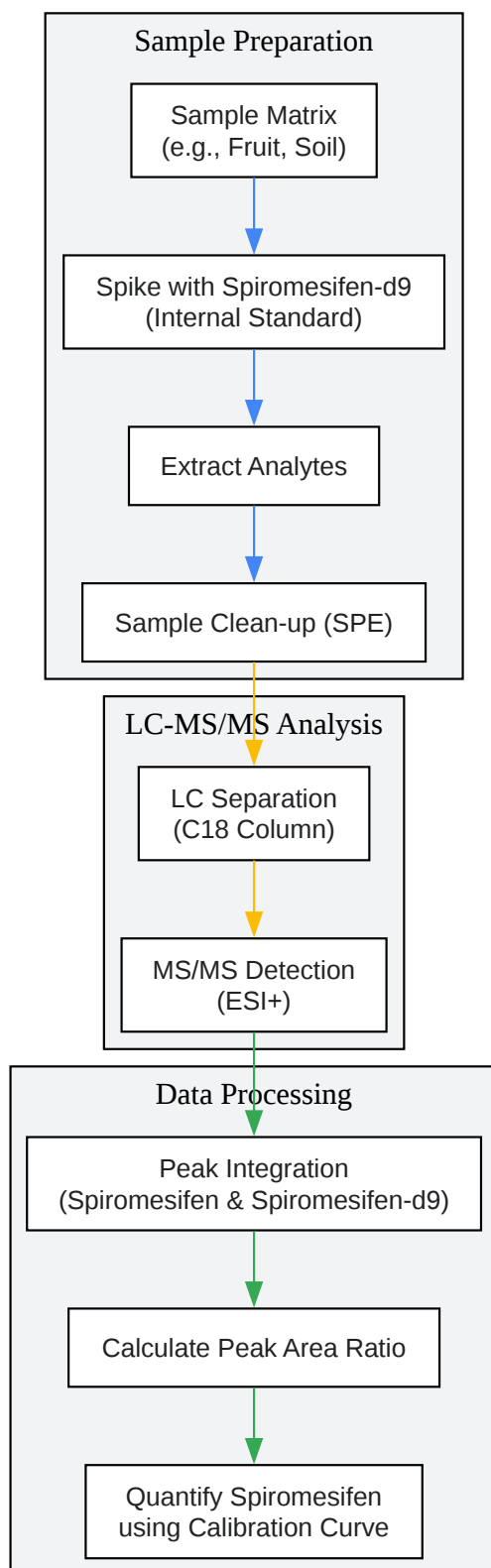
5.1 Safe Handling Workflow for **Spiromesifen-d9**



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Caption: Workflow for the safe handling of **Spiromesifen-d9**.

5.2 Use of **Spiromesifen-d9** as an Internal Standard in LC-MS/MS Analysis



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Caption: Workflow for the use of **Spiromesifen-d9** in LC-MS/MS analysis.

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- To cite this document: BenchChem. [Spiromesifen-d₉: A Technical Guide to Safe Handling, Storage, and Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371180#safety-handling-and-storage-of-spiromesifen-d9]

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